

Unveiling the Kinase Inhibition Profile of (+/-)-Terreic Acid: A Comparative Guide

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Compound of Interest

Compound Name: (+/-)-Terreic acid

Cat. No.: B15570959

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive analysis of the cross-reactivity and specificity of **(+/-)-Terreic acid** as a kinase inhibitor. By objectively comparing its performance with the well-established Bruton's tyrosine kinase (Btk) inhibitor, Ibrutinib, and providing supporting experimental data, this guide serves as a valuable resource for assessing its potential in drug discovery and chemical biology.

(+/-)-Terreic acid (TA), a natural product isolated from the fungus *Aspergillus terreus*, has been identified as a selective inhibitor of Bruton's tyrosine kinase (Btk), a non-receptor tyrosine kinase crucial for B-cell development and activation[1][2]. Its unique quinone epoxide structure suggests a potential for covalent interactions with its targets, raising important questions about its specificity and cross-reactivity across the human kinome[1]. This guide delves into the available data to provide a clear comparison of TA with the FDA-approved Btk inhibitor, Ibrutinib, a cornerstone in the treatment of various B-cell malignancies.

Comparative Kinase Inhibition Profile

A thorough understanding of a kinase inhibitor's selectivity is paramount to predicting its therapeutic window and potential off-target effects. While comprehensive kinome-wide screening data for **(+/-)-Terreic acid** is not publicly available, existing studies have established

its primary target and highlighted its selectivity over several other kinases. In contrast, the selectivity profile of Ibrutinib has been extensively characterized.

Key Observations:

- **Primary Target:** Both **(+/-)-Terreic acid** and Ibrutinib target Bruton's tyrosine kinase (Btk).
- **Selectivity of (+/-)-Terreic Acid:** TA has been shown to be a selective inhibitor of Btk with an IC₅₀ for the inhibition of the PKC-Btk PH domain interaction of approximately 100 μ M in vitro and an IC₅₀ range of 3–15 μ M for its effects in mast cells. It displays minimal to no inhibitory activity against a limited panel of other kinases including Lyn, Syk, protein kinase C (PKC) isoforms (α , β I, β II), protein kinase A (PKA), casein kinase I, ERK1, ERK2, and p38 kinases.
- **Cross-Reactivity of Ibrutinib:** Ibrutinib, while a potent Btk inhibitor, is known to have a broader kinase inhibition profile. It demonstrates significant off-target activity against other kinases, including but not limited to TEC family kinases, EGFR, JAK3, and HER2[3][4]. This cross-reactivity is linked to some of the adverse effects observed in clinical use[3][4].

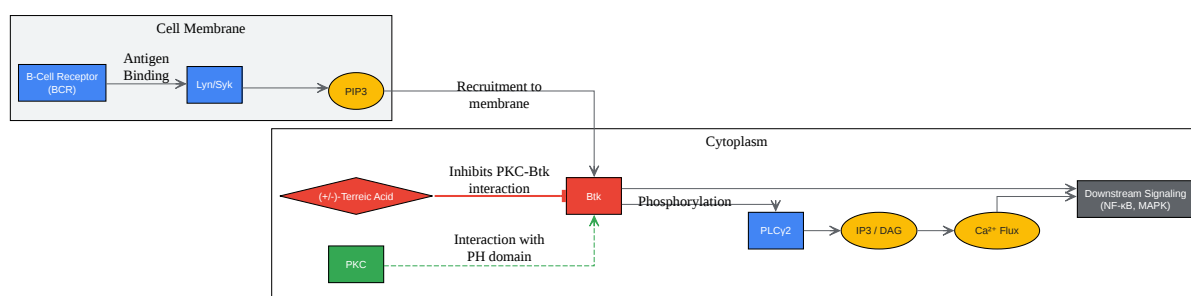
Below is a table summarizing the available quantitative data on the inhibitory activity of **(+/-)-Terreic acid** and a selection of data for Ibrutinib against various kinases.

Kinase Target	(+/-)-Terreic Acid Inhibition	Ibrutinib Inhibition
Btk	IC50: ~3-15 μ M (cellular)	IC50: ~0.5 nM (biochemical)
Lyn	No significant inhibition	Moderate Inhibition
Syk	No significant inhibition	Moderate Inhibition
PKC α	No significant inhibition	-
PKC β I	No significant inhibition	-
PKC β II	No significant inhibition	-
PKA	No significant inhibition	-
Casein Kinase I	No significant inhibition	-
ERK1	No significant inhibition	-
ERK2	No significant inhibition	-
p38	No significant inhibition	-
EGFR	-	IC50: ~10 nM
ITK	-	IC50: ~10 nM
TEC	-	IC50: ~71 nM
JAK3	-	IC50: ~16 nM

Note: The presented data is compiled from various sources and assay conditions may differ. A direct head-to-head comparison in a comprehensive kinase panel is not available for (+/-)-Terreic acid.

Signaling Pathways and Mechanism of Action

(+/-)-Terreic acid inhibits Btk by a distinct mechanism, interfering with the interaction between Protein Kinase C (PKC) and the Pleckstrin Homology (PH) domain of Btk. This interaction is crucial for the activation and downstream signaling of Btk. The following diagram illustrates the Btk signaling pathway and the proposed point of intervention by **(+/-)-Terreic acid**.



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Caption: Btk signaling pathway and the inhibitory action of **(+/-)-Terreic Acid**.

Experimental Protocols

To ensure the reproducibility and critical evaluation of the presented data, this section outlines detailed methodologies for key experiments used in assessing kinase inhibitor specificity and cross-reactivity.

In Vitro Btk Kinase Inhibition Assay (ADP-Glo™ Assay)

This assay quantifies the amount of ADP produced during a kinase reaction, which is directly proportional to the kinase activity.

Materials:

- Recombinant human Btk enzyme
- Poly-Glu-Tyr (4:1) substrate
- ATP
- Kinase reaction buffer (e.g., 40 mM Tris-HCl, pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA)
- **(+/-)-Terreic acid** or other test compounds
- ADP-Glo™ Kinase Assay Kit (Promega)
- White, opaque 384-well plates

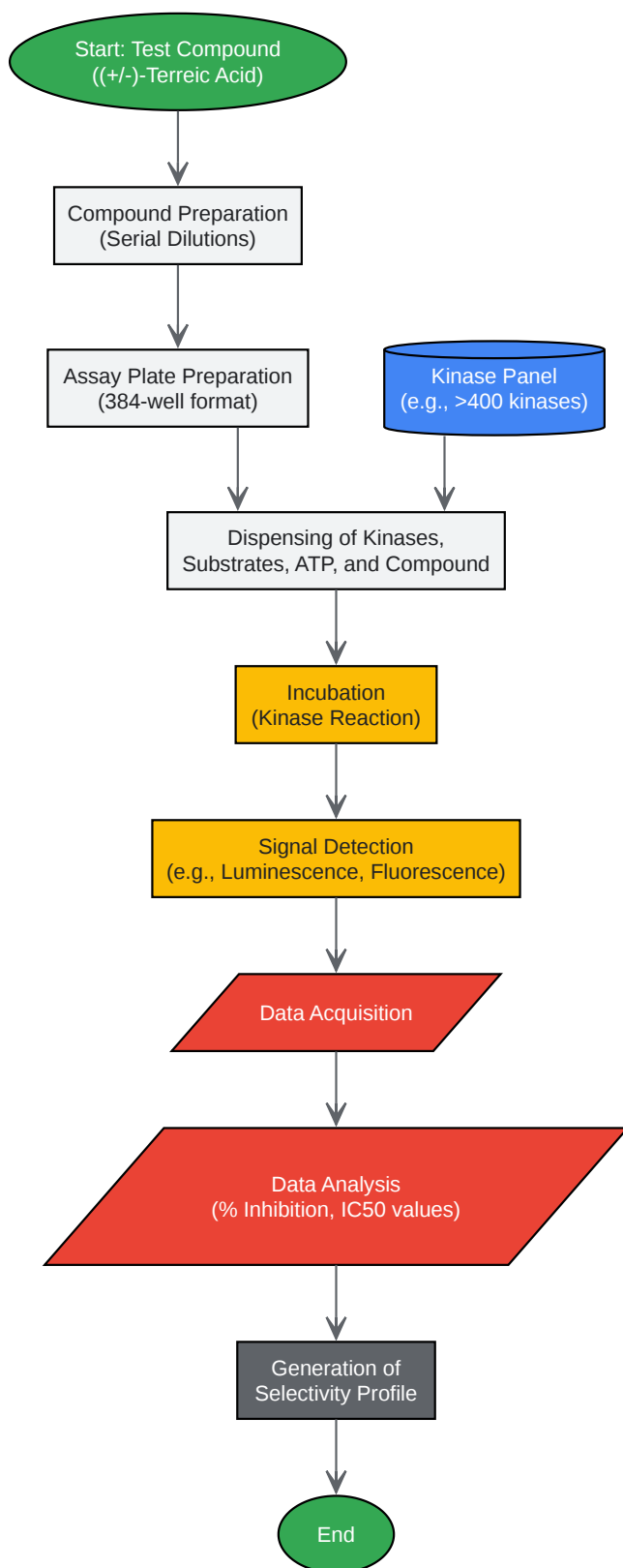
Procedure:

- Compound Preparation: Prepare serial dilutions of **(+/-)-Terreic acid** in DMSO. Further dilute in kinase reaction buffer to the desired final concentrations.
- Kinase Reaction:
 - Add 2.5 µL of the test compound solution to the wells of a 384-well plate.
 - Add 5 µL of a mixture containing Btk enzyme and substrate to each well.
 - Initiate the reaction by adding 2.5 µL of ATP solution. The final reaction volume is 10 µL.
 - Incubate the plate at room temperature for a specified time (e.g., 60 minutes).
- ADP Detection:
 - Add 10 µL of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP.
 - Incubate at room temperature for 40 minutes.

- Add 20 μ L of Kinase Detection Reagent to each well to convert ADP to ATP and generate a luminescent signal.
- Incubate at room temperature for 30 minutes.
- Data Acquisition: Measure the luminescence using a plate reader.
- Data Analysis: Calculate the percentage of inhibition relative to a DMSO control and determine the IC₅₀ value by fitting the data to a dose-response curve.

Kinase Panel Screening (Conceptual Workflow)

To assess the broader selectivity of a kinase inhibitor, a comprehensive screening against a large panel of kinases is performed. The following diagram illustrates a typical workflow for such a screening.



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